Introduction: The Strategic Importance of Functionalized Isoquinolines

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Compound of Interest

Compound Name:	*7-Chloroisoquinoline-8-carbaldehyde*
CAS No.:	*1416714-26-5*
Cat. No.:	*B1458263*

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The isoquinoline scaffold is a prominent heterocyclic framework in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide range of biological activities.[1] The strategic introduction of functional groups onto this privileged structure allows for the fine-tuning of its physicochemical properties and pharmacological effects. **7-Chloroisoquinoline-8-carbaldehyde** is a bifunctional building block of significant interest, featuring a reactive aldehyde group and a chlorine substituent on the benzene ring of the isoquinoline nucleus. This unique arrangement of functional groups offers a versatile platform for the synthesis of novel and complex molecular architectures, particularly in the realm of drug discovery and materials science. This guide provides a comprehensive overview of the known and inferred physicochemical properties of **7-Chloroisoquinoline-8-carbaldehyde**, its chemical reactivity, plausible synthetic strategies, and potential applications.

Physicochemical Properties: A Comparative Analysis

Experimentally determined physicochemical data for **7-Chloroisoquinoline-8-carbaldehyde** is not readily available in the public domain. However, we can infer its likely properties by

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comparing it with its parent compound, 7-chloroisoquinoline, and its unchlorinated analog, isoquinoline-8-carbaldehyde.

Property	7-Chloroisoquinoline-8-carbaldehyde	7-Chloroisoquinoline [2]	Isoquinoline-8-carbaldehyde[3]
Molecular Formula	$C_{10}H_6ClNO$	C_9H_6ClN	$C_{10}H_7NO$
Molecular Weight	191.61 g/mol	163.60 g/mol	157.17 g/mol
Appearance	Yellow Solid (Predicted)	Data not available	Off-white crystals or yellow solid[4]
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Expected to be soluble in common organic solvents like DMSO, DMF, and chlorinated solvents.	Data not available	Data not available
pKa	Data not available	Data not available	Data not available
LogP	Data not available	2.9 (Computed)	1.6 (Computed)
CAS Number	Not assigned	34784-06-0	787615-01-4

The presence of the chlorine atom is expected to increase the lipophilicity (as suggested by the higher computed LogP of 7-chloroisoquinoline compared to isoquinoline) and the molecular weight. The aldehyde group will likely contribute to a higher melting point compared to the parent 7-chloroisoquinoline due to increased polarity and potential for intermolecular interactions.

Spectroscopic Characterization

While specific spectra for **7-Chloroisoquinoline-8-carbaldehyde** are not widely published, we can predict the key features based on its structure and data from analogous compounds.

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- ^{1}H NMR: The proton NMR spectrum is expected to show a downfield singlet for the aldehyde proton (δ 9-10 ppm). The aromatic protons on the isoquinoline ring will exhibit complex splitting patterns in the range of δ 7-9 ppm.

- ^{13}C NMR: The carbon NMR spectrum will feature a characteristic signal for the carbonyl carbon of the aldehyde group in the downfield region (δ 190-200 ppm). The aromatic carbons will appear in the δ 120-150 ppm range.

- IR Spectroscopy: The IR spectrum should display a strong carbonyl (C=O) stretching vibration for the aldehyde around 1700 cm^{-1}. Aromatic C-H stretching vibrations are expected above 3000 cm^{-1}, while C=C and C=N stretching vibrations of the isoquinoline ring would appear in the 1400-1600 cm^{-1} region. A C-Cl stretching vibration would likely be observed in the fingerprint region.

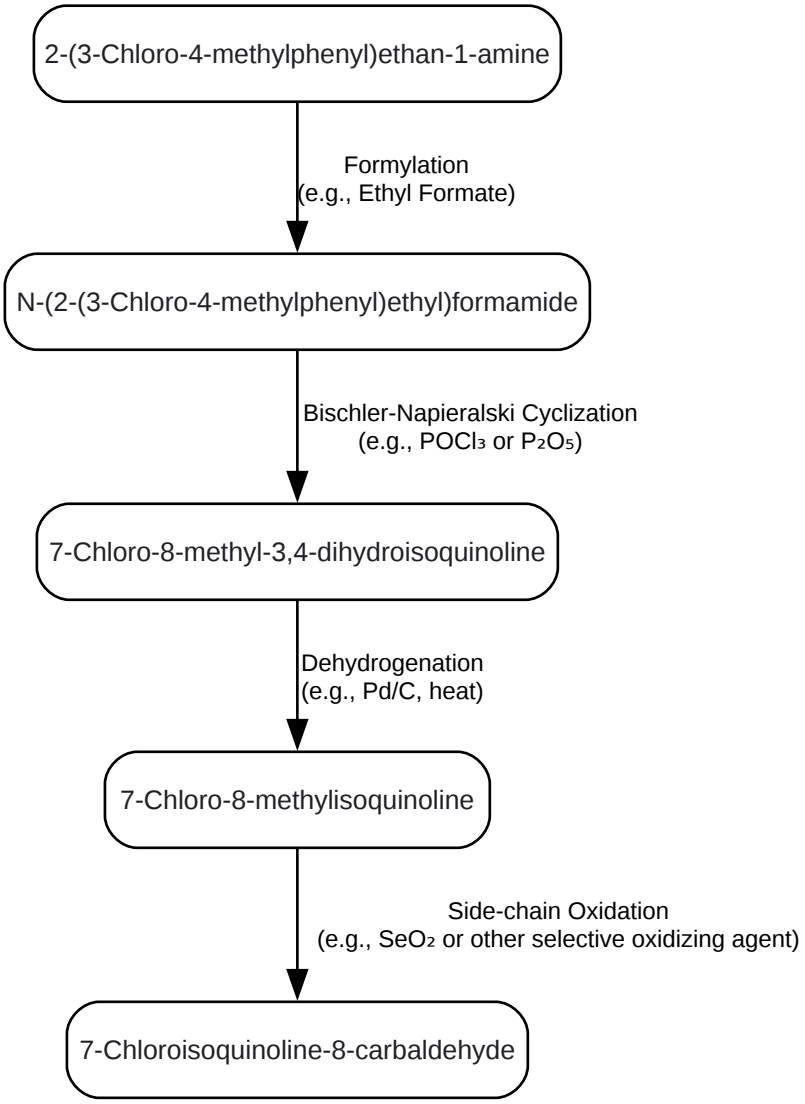
- Mass Spectrometry: The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of 191.61 g/mol . A characteristic isotopic pattern for a molecule containing one chlorine atom (M+ and M+2 peaks in an approximate 3:1 ratio) would be a key diagnostic feature.

Synthesis of **7-Chloroisoquinoline-8-carbaldehyde**: A Proposed Route

A specific, peer-reviewed synthesis for **7-Chloroisoquinoline-8-carbaldehyde** is not readily found in the literature. However, a plausible synthetic route can be devised based on established methods for constructing the isoquinoline core, such as the Bischler-Napieralski reaction followed by functional group manipulation.

A potential starting material would be a suitably substituted β-phenylethylamine. The synthesis could proceed as follows:

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Caption: Proposed synthetic workflow for **7-Chloroisoquinoline-8-carbaldehyde**.

Step-by-Step Methodological Outline (Hypothetical)

- Formylation: 2-(3-Chloro-4-methylphenyl)ethan-1-amine is acylated with a formylating agent like ethyl formate to yield N-(2-(3-chloro-4-methylphenyl)ethyl)formamide.

- Cyclodehydration (Bischler-Napieralski Reaction): The resulting amide undergoes intramolecular cyclization in the presence of a dehydrating agent such as phosphoryl chloride ($POCl_3$) or phosphorus pentoxide (P_2O_5) to form 7-chloro-8-methyl-3,4-dihydroisoquinoline.[1]

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- Aromatization: The dihydroisoquinoline intermediate is dehydrogenated to the fully aromatic 7-chloro-8-methylisoquinoline. This is typically achieved by heating with a catalyst such as palladium on carbon (Pd/C).

- Oxidation: The final step involves the selective oxidation of the methyl group at the 8-position to an aldehyde. This transformation can be challenging, but reagents like selenium dioxide (SeO_2) are known to oxidize benzylic methyl groups to aldehydes.

Chemical Reactivity: A Dual Functional Handle

The chemical reactivity of **7-Chloroisoquinoline-8-carbaldehyde** is dictated by the interplay of the isoquinoline ring system and the aldehyde functional group.

Reactivity of the Isoquinoline Nucleus

The isoquinoline ring system has distinct regions of reactivity:

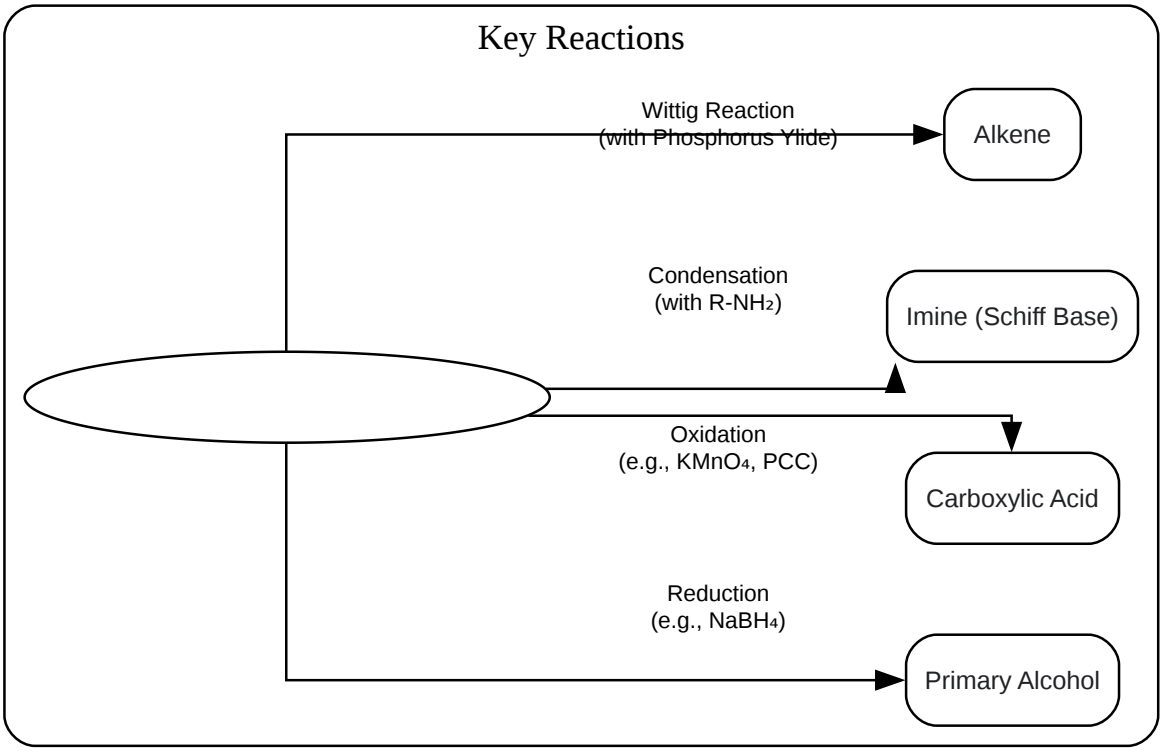
- Electrophilic Aromatic Substitution (SEAr): The electron-withdrawing nature of the pyridinic nitrogen deactivates the heterocyclic ring towards electrophilic attack. Therefore, electrophilic substitution preferentially occurs on the more electron-rich benzene ring, primarily at the 5- and 8-positions.[1][5][6] In this molecule, the 8-position is already substituted, so electrophilic attack would be directed to the 5-position.

- Nucleophilic Aromatic Substitution (SNAr): The pyridine ring is susceptible to nucleophilic attack, especially at the 1- and 3-positions.[6][7] The chlorine atom at the 7-position is on the benzene ring and is generally less reactive towards nucleophilic displacement unless activated by strongly electron-withdrawing groups or under transition-metal-catalyzed conditions.

Reactivity of the Aldehyde Group

The aldehyde group at the 8-position is a versatile functional handle for a wide array of chemical transformations. The electrophilicity of the carbonyl carbon is enhanced by the electron-withdrawing nature of the isoquinoline ring.

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